

2-Bromobenzoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromobenzoyl chloride

Cat. No.: B130232

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An In-depth Technical Guide on **2-Bromobenzoyl Chloride**

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **2-Bromobenzoyl chloride**, a key building block in organic synthesis.

Physicochemical Properties

2-Bromobenzoyl chloride is a halogenated aromatic acyl chloride. Its reactivity makes it a versatile reagent in the synthesis of various pharmaceutical intermediates and other complex organic molecules.

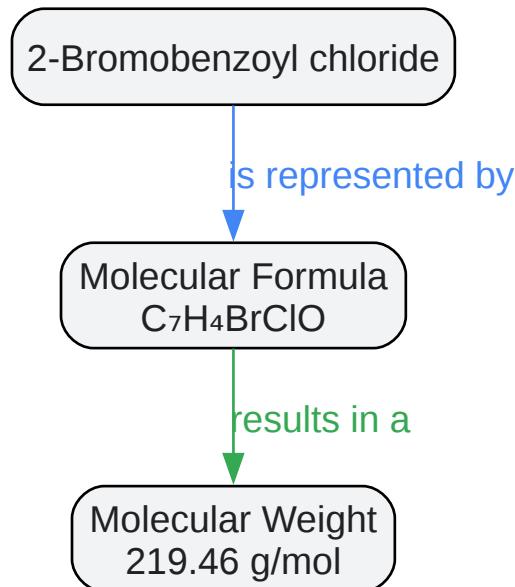
Core Data

The fundamental molecular properties of **2-Bromobenzoyl chloride** are summarized below for easy reference.

Property	Value	Citations
Molecular Formula	C ₇ H ₄ BrClO	[1] [2] [3]
Molecular Weight	219.46 g/mol	[1] [2] [3] [4]
Linear Formula	BrC ₆ H ₄ COCl	
CAS Number	7154-66-7	[2]

Structural and Logical Relationships

The interplay between the chemical's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry.



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Chemical Identity and Properties Relationship

This guide is intended for an audience with a technical background in chemistry and drug development. The experimental protocols and signaling pathways mentioned are for illustrative purposes and should be supplemented with detailed literature review and laboratory safety protocols.

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References

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